

Application Notes and Protocols for Isosulfan Blue Dosage Calculation in Animal Research

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Compound of Interest

Compound Name: *Isosulfan Blue*

Cat. No.: *B1196795*

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These application notes provide a comprehensive guide to the use of **Isosulfan Blue** for lymphatic mapping in animal research. The following sections detail dosage calculations, experimental protocols, and the underlying mechanism of action, designed to ensure accurate and reproducible results in preclinical studies.

Quantitative Data Summary

The following tables summarize key quantitative data for **Isosulfan Blue**, compiled from preclinical and clinical studies. This information is crucial for initial dose range selection and understanding the biophysical properties of the dye.

Table 1: Physicochemical and Pharmacokinetic Properties of **Isosulfan Blue**

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₁ N ₂ NaO ₆ S ₂	[1]
Molecular Weight	566.7 g/mol	N/A
Appearance	Sterile, aqueous 1% solution	[2][3]
pH of Solution	6.8 - 7.4	[2]
Mechanism of Action	Binds to serum albumin, selectively taken up by lymphatic vessels	[1][4]
Excretion	Primarily in feces, up to 10% in urine within 24 hours	[5][6]

Table 2: Dosage and Toxicity Information for **Isosulfan Blue**

Species	Dosage	Application	LD ₅₀	Source
Human (Adult)	0.5 mL of 1% solution per 3 interdigital spaces	Lymphography	Not Applicable	[2]
Human (Average)	0.4 mg/kg	Lymphography	Not Applicable	[5][7]
Rat	>150 mg/kg (intravenous)	Acute Toxicity Study	>150 mg/kg	[5][7]
Mouse	10 µL of 0.25% (2.5 mg/mL) solution	Lymphatic Imaging	Not Established	[4]
Dog	Not specified	Angiographic Localization	Not Established	N/A

Experimental Protocols

This section provides detailed methodologies for the preparation and administration of **Isosulfan Blue** for lymphatic mapping in rodent models.

Preparation of 1% Isosulfan Blue Solution (from powder)

For research purposes, a 1% (10 mg/mL) **Isosulfan Blue** solution can be prepared from powder.

Materials:

- **Isosulfan Blue** sodium salt powder
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile vials
- 0.22 μ m sterile syringe filter

Procedure:

- Weigh the desired amount of **Isosulfan Blue** powder. To prepare 10 mL of a 1% solution, weigh 100 mg of **Isosulfan Blue**.
- In a sterile environment (e.g., a laminar flow hood), dissolve the powder in a corresponding volume of sterile PBS. For 100 mg, use 10 mL of PBS.
- Gently vortex or swirl the vial until the powder is completely dissolved.
- Sterile-filter the solution using a 0.22 μ m syringe filter into a new sterile vial.
- Store the solution at room temperature (20-25°C), protected from light.[\[3\]](#)

Administration Protocol for Lymphatic Mapping in Mice

This protocol describes the subcutaneous administration of **Isosulfan Blue** for the visualization of lymphatic drainage in mice.

Materials:

- 1% **Isosulfan Blue** solution
- Insulin syringes with 28-30 gauge needles
- Anesthesia (e.g., isoflurane)
- Animal scale

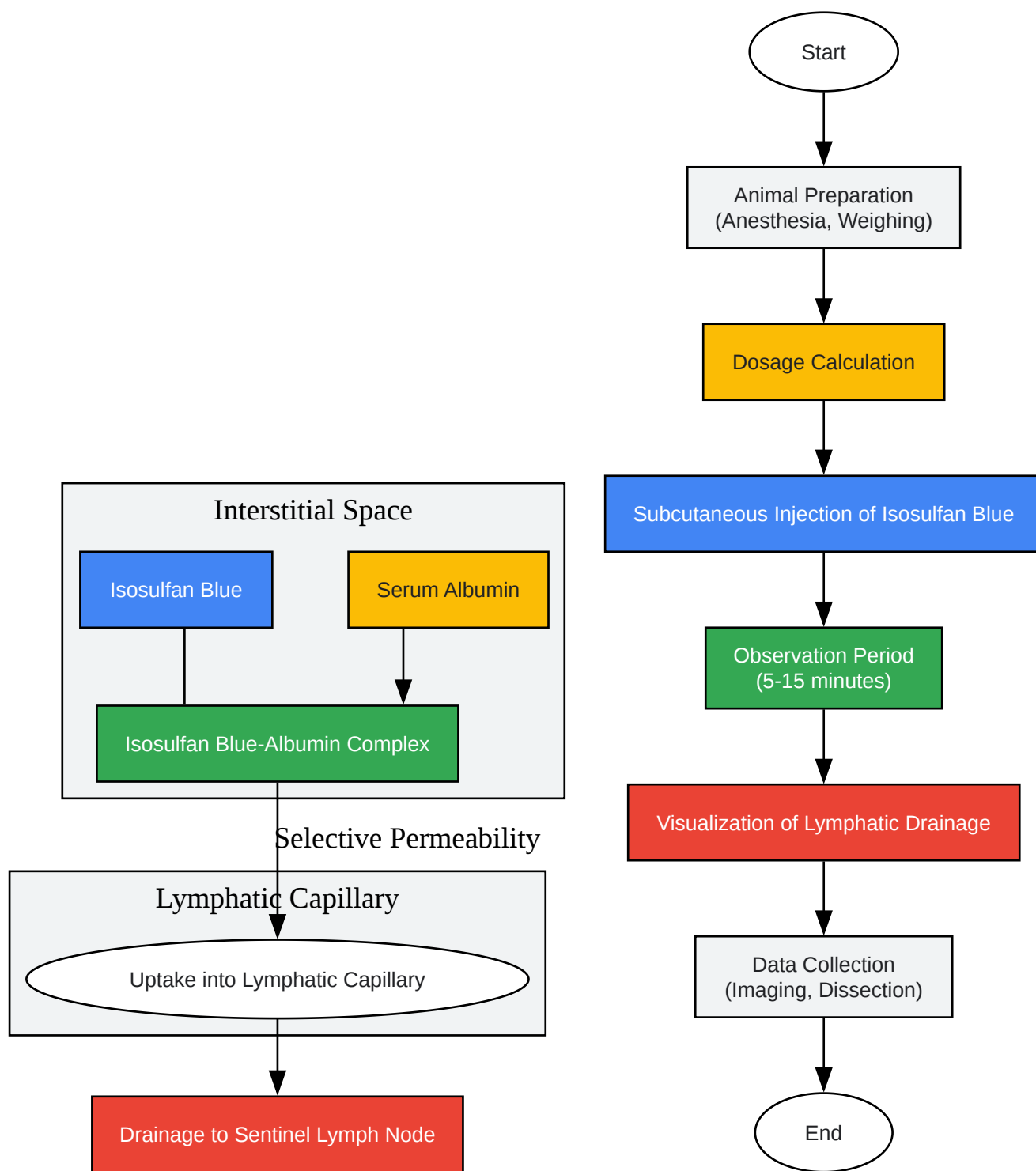
Procedure:

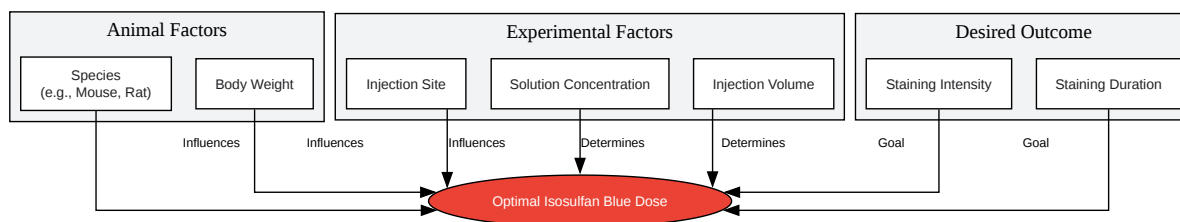
- **Animal Preparation:** Anesthetize the mouse using an approved institutional protocol. Weigh the animal to accurately calculate the injection volume.
- **Dosage Calculation:** A typical starting dose for a 20-25g mouse is 10-20 μ L of a 1% **Isosulfan Blue** solution. This can be adjusted based on the specific anatomical region of interest and the desired intensity of staining.
- **Injection Site Selection:** The injection site will depend on the lymphatic basin being studied. Common sites include the footpad (for popliteal lymph node mapping) or the peritumoral area in cancer models.
- **Subcutaneous Injection:**
 - Gently pinch the skin at the injection site to form a tent.
 - Insert the needle, bevel up, into the base of the skin tent, parallel to the body surface.^{[8][9]}
 - Slowly inject the **Isosulfan Blue** solution. A small bleb should form under the skin.^[8]
 - Withdraw the needle and apply gentle pressure to the injection site for a few seconds to prevent leakage.
- **Visualization:** Lymphatic drainage can typically be observed within 5-15 minutes of injection.^[7] The lymphatic vessels and sentinel lymph nodes will appear blue.

Diagrams

Mechanism of Action

The following diagram illustrates the proposed mechanism of **Isosulfan Blue** uptake into the lymphatic system.





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References

- 1. patents.justia.com [patents.justia.com]
- 2. dailymed.nlm.nih.gov [dailymed.nlm.nih.gov]
- 3. research-support.uq.edu.au [research-support.uq.edu.au]
- 4. pnas.org [pnas.org]
- 5. Use of isosulfan blue for identification of lymphatic vessels: experimental and clinical evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. reference.medscape.com [reference.medscape.com]
- 7. researchgate.net [researchgate.net]
- 8. ltk.uzh.ch [ltk.uzh.ch]
- 9. urmc.rochester.edu [urmc.rochester.edu]
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